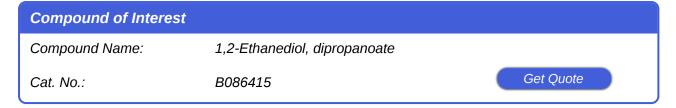


# In-Depth Technical Guide to the Spectroscopic Data of Ethylene Glycol Dipropionate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for ethylene glycol dipropionate, a compound of interest in various scientific and industrial applications. This document details the spectral characteristics obtained through Fourier-Transform Infrared (FTIR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS). The information presented herein is intended to support research, quality control, and drug development activities.

### **Ethylene Glycol Dipropionate: An Overview**

Ethylene glycol dipropionate (C8H14O4) is the diester of ethylene glycol and propionic acid.[1] It is a colorless liquid with applications as a plasticizer and in various formulations.[1] A thorough understanding of its spectroscopic properties is crucial for its identification, characterization, and quality assessment in research and industrial settings.

### **Spectroscopic Data**

The following sections present the key spectroscopic data for ethylene glycol dipropionate in a structured tabular format for ease of reference and comparison.

### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

NMR spectroscopy is a powerful technique for elucidating the molecular structure of organic compounds. The <sup>1</sup>H and <sup>13</sup>C NMR spectra of ethylene glycol dipropionate provide detailed



information about its proton and carbon environments.

Table 1: <sup>1</sup>H NMR Spectroscopic Data for Ethylene Glycol Dipropionate

Chemical Shift (δ)	Multiplicity	Integration	Assignment
~4.3	S	4H	-O-CH <sub>2</sub> -CH <sub>2</sub> -O-
~2.3	q	4H	-CO-CH <sub>2</sub> -CH <sub>3</sub>
~1.1	t	6H	-CO-CH₂-CH₃

Table 2: 13C NMR Spectroscopic Data for Ethylene Glycol Dipropionate

Chemical Shift (δ) ppm	Assignment
~174	C=O
~62	-O-CH <sub>2</sub> -CH <sub>2</sub> -O-
~27	-CO-CH₂-CH₃
~9	-CO-CH₂-CH₃

### Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy identifies functional groups within a molecule based on their characteristic absorption of infrared radiation. The FTIR spectrum of ethylene glycol dipropionate is dominated by the strong absorption of the ester carbonyl group. The aliphatic ester C=O stretching vibration typically appears in the range of 1750-1735 cm<sup>-1</sup>.[2]

Table 3: FTIR Spectroscopic Data for Ethylene Glycol Dipropionate



Wavenumber (cm⁻¹)	Functional Group Assignment
~1740	C=O (Ester) Stretch
~1270 - 1150	C-O (Ester) Stretch
~2980 - 2850	C-H (Alkyl) Stretch

### Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) provides information about the molecular weight and fragmentation pattern of a compound. The mass spectrum of ethylene glycol dipropionate shows a molecular ion peak and characteristic fragment ions.

Table 4: Mass Spectrometry Data for Ethylene Glycol Dipropionate

m/z	Relative Intensity	Assignment
174	Low	[M]+
117	Moderate	[M - C₂H₅CO] <sup>+</sup>
87	High	[C <sub>2</sub> H <sub>5</sub> COOCH <sub>2</sub> ] <sup>+</sup>
57	High	[C <sub>2</sub> H <sub>5</sub> CO] <sup>+</sup>
29	High	[C <sub>2</sub> H <sub>5</sub> ] <sup>+</sup>

## **Experimental Protocols**

The following are detailed methodologies for the key spectroscopic experiments cited in this guide.

### **NMR Spectroscopy**

• Sample Preparation: Accurately weigh approximately 10-20 mg of ethylene glycol dipropionate into a clean, dry vial. Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform (CDCl<sub>3</sub>).[2] Ensure the sample is fully dissolved by gentle vortexing.



- Transfer to NMR Tube: Using a Pasteur pipette, carefully transfer the solution into a standard
  5 mm NMR tube.
- Instrumentation: The data presented in this guide were acquired on a 400 MHz NMR spectrometer.
- Acquisition Parameters:
  - Locking and Shimming: The magnetic field is locked onto the deuterium signal of the solvent, and the field homogeneity is optimized through shimming.
  - <sup>1</sup>H NMR: A standard single-pulse experiment is performed. Key parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a spectral width covering the expected chemical shift range (e.g., 0-10 ppm), and a relaxation delay of 1-5 seconds.
  - ¹³C NMR: A proton-decoupled ¹³C NMR experiment is performed. A larger number of scans is typically required due to the lower natural abundance of ¹³C.

### FTIR Spectroscopy

- Sample Preparation (Attenuated Total Reflectance ATR): Place a single drop of neat ethylene glycol dipropionate directly onto the diamond crystal of an ATR accessory.
- Instrumentation: A standard FTIR spectrometer equipped with a single-reflection diamond ATR accessory.
- Data Acquisition:
  - Background Spectrum: A background spectrum of the clean, empty ATR crystal is recorded.
  - Sample Spectrum: The sample spectrum is then recorded.
  - Parameters: A typical spectral range is 4000-400 cm<sup>-1</sup> with a resolution of 4 cm<sup>-1</sup>. Multiple scans (e.g., 16 or 32) are co-added to improve the signal-to-noise ratio.



### **Mass Spectrometry (Electron Ionization)**

- Sample Introduction: The volatile liquid sample is introduced into the ion source of the mass spectrometer, often via a gas chromatograph (GC-MS) for separation and purification. For direct infusion, a small amount of the sample is vaporized.
- Instrumentation: A gas chromatograph coupled to a mass spectrometer with an electron ionization source.
- Ionization: The sample molecules in the gas phase are bombarded with a beam of electrons with an energy of 70 eV.[3]
- Mass Analysis: The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- Detection: The abundance of each ion is measured by a detector, generating the mass spectrum.

### **Visualization of Experimental Workflow**

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a liquid sample like ethylene glycol dipropionate.

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